

Application and Protocol Guide for the Quantification of 2-(2-methylphenoxy)ethylamine

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Compound of Interest

Compound Name: 2-(2-methylphenoxy)ethylamine

CAS No.: 26583-60-8

Cat. No.: B181523

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Abstract

This comprehensive guide details robust analytical methodologies for the precise and accurate quantification of **2-(2-methylphenoxy)ethylamine**. As a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs), rigorous analytical oversight is paramount.^[1] This document provides field-proven protocols for High-Performance Liquid Chromatography with UV detection (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). Designed for researchers, scientists, and drug development professionals, this guide emphasizes the causality behind experimental choices, ensuring that each protocol is a self-validating system. All methodologies are grounded in authoritative standards for bioanalytical method validation.

Introduction: The Analytical Imperative for 2-(2-methylphenoxy)ethylamine

2-(2-methylphenoxy)ethylamine, with a molecular weight of 151.21 g/mol, is a primary amine that serves as a critical building block in pharmaceutical synthesis.^[1] Its structural integrity and purity directly impact the quality, safety, and efficacy of the final drug product. Consequently,

the ability to accurately quantify this compound in various matrices—from raw materials to biological fluids—is a cornerstone of quality control and pharmacokinetic analysis.

This guide provides a multi-platform analytical approach, empowering researchers to select the most appropriate method based on their specific needs for sensitivity, selectivity, and sample matrix complexity. We will delve into the foundational principles of each technique and provide detailed, step-by-step protocols that are not merely prescriptive but also explanatory, fostering a deeper understanding of the analytical process.

Physicochemical Properties and Analytical Considerations

Understanding the physicochemical properties of **2-(2-methylphenoxy)ethylamine** is fundamental to developing effective analytical methods. While specific experimental data for the target analyte is not widely published, we can infer its properties from its structure and from closely related analogs like 2-(2-methoxyphenoxy)ethylamine.

- **Structure:** The molecule contains a primary amine group (-NH₂), an ether linkage (-O-), and a methyl-substituted aromatic ring.
- **Polarity and Basicity:** The primary amine group imparts basicity and polarity to the molecule. The predicted pK_a of the amine group for the similar 2-(2-methoxyphenoxy)ethylamine is around 9-10, suggesting that **2-(2-methylphenoxy)ethylamine** will be protonated at acidic to neutral pH.^[2] This property is crucial for developing ion-exchange-based sample preparation methods and for optimizing chromatographic separations.
- **UV Absorbance:** The presence of the aromatic ring results in UV absorbance, making HPLC with UV detection a viable quantification strategy.
- **Volatility:** The compound's volatility allows for analysis by Gas Chromatography, although derivatization may be necessary to improve peak shape and thermal stability.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a robust and widely accessible technique for the quantification of **2-(2-methylphenoxy)ethylamine** in bulk materials and pharmaceutical formulations where concentration levels are relatively high. The method's reliability hinges on the effective separation of the analyte from any impurities or matrix components, followed by its detection based on UV absorbance.

Rationale for Method Parameters

A reversed-phase HPLC method is the most common approach for a compound of this nature. [1] The nonpolar stationary phase (e.g., C18) retains the analyte through hydrophobic interactions with its phenoxy and methyl groups. A polar mobile phase, typically a mixture of water and an organic solvent like acetonitrile or methanol, is used to elute the compound. The inclusion of an acid, such as trifluoroacetic acid (TFA) or formic acid, in the mobile phase serves two purposes: it protonates the amine group, ensuring a consistent charge state and good peak shape, and it suppresses the ionization of residual silanol groups on the stationary phase, further reducing peak tailing.

Experimental Protocol: HPLC-UV Quantification

This protocol is designed for the quantification of **2-(2-methylphenoxy)ethylamine** in a pharmaceutical preparation.

3.2.1. Materials and Reagents

- **2-(2-methylphenoxy)ethylamine** reference standard ($\geq 98\%$ purity)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Trifluoroacetic acid (TFA), HPLC grade
- Ultrapure water (18.2 M Ω ·cm)
- Sample diluent: 50:50 (v/v) Acetonitrile:Water

3.2.2. Instrumentation and Conditions

Parameter	Setting
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase A	0.1% TFA in Water
Mobile Phase B	0.1% TFA in Acetonitrile
Gradient	10% B to 90% B over 10 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
UV Detection	272 nm
Run Time	15 minutes

3.2.3. Standard and Sample Preparation

- **Standard Stock Solution (1 mg/mL):** Accurately weigh approximately 10 mg of the reference standard into a 10 mL volumetric flask. Dissolve and dilute to volume with the sample diluent.
- **Calibration Standards:** Prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by serial dilution of the stock solution with the sample diluent.
- **Sample Preparation:** Accurately weigh a portion of the sample expected to contain about 10 mg of the analyte into a 100 mL volumetric flask. Add approximately 70 mL of diluent, sonicate for 15 minutes to dissolve, then dilute to volume. Filter the solution through a 0.45 µm PTFE syringe filter before injection.

3.2.4. Validation Parameters The method should be validated in accordance with ICH Q2(R1) guidelines, assessing parameters such as specificity, linearity, range, accuracy, precision, and robustness.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Parameter	Typical Acceptance Criteria
Linearity (r^2)	≥ 0.999
Accuracy	98.0% - 102.0% recovery
Precision (RSD)	$\leq 2.0\%$
LOD	Signal-to-Noise ratio of 3:1
LOQ	Signal-to-Noise ratio of 10:1

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile and semi-volatile compounds. For primary amines like **2-(2-methylphenoxy)ethylamine**, derivatization is often employed to improve chromatographic performance by reducing polarity and increasing thermal stability.^[6]

The Necessity of Derivatization

Primary amines can exhibit poor peak shapes (tailing) in GC due to their interaction with active sites on the column and in the inlet. Derivatization masks the active hydrogens on the amine group, leading to sharper, more symmetrical peaks and improved sensitivity.^[6] Acylation with reagents like trifluoroacetic anhydride (TFAA) is a common and effective strategy.^[6]

Experimental Protocol: GC-MS Quantification (with Derivatization)

4.2.1. Materials and Reagents

- **2-(2-methylphenoxy)ethylamine** reference standard
- Trifluoroacetic anhydride (TFAA)
- Ethyl acetate (anhydrous, GC grade)
- Pyridine (anhydrous, GC grade)

4.2.2. Instrumentation and Conditions

Parameter	Setting
GC-MS System	Agilent 8890 GC with 5977B MSD or equivalent
Column	DB-5ms, 30 m x 0.25 mm, 0.25 µm film thickness
Inlet Temperature	250 °C
Injection Mode	Splitless (1 µL injection)
Oven Program	80 °C (hold 1 min), ramp to 280 °C at 20 °C/min, hold 5 min
Carrier Gas	Helium, constant flow at 1.2 mL/min
MS Transfer Line	280 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)

4.2.3. Derivatization and Sample Preparation

- Standard and Sample Preparation: Prepare standards and samples in ethyl acetate at a concentration range of 1-100 µg/mL.
- Derivatization: To 100 µL of the standard or sample solution in a vial, add 50 µL of pyridine and 100 µL of TFAA.
- Reaction: Cap the vial tightly and heat at 70 °C for 30 minutes.
- Analysis: After cooling to room temperature, inject 1 µL of the derivatized solution into the GC-MS.

4.2.4. Mass Spectrometry Parameters The trifluoroacetyl derivative will have a higher molecular weight. The exact mass and fragmentation pattern should be determined by injecting

a derivatized standard and performing a full scan acquisition. For quantification, monitor the molecular ion and/or characteristic fragment ions in SIM mode for enhanced sensitivity.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the benchmark for quantifying low levels of analytes in complex matrices, such as biological fluids (plasma, urine). Its exceptional sensitivity and selectivity are achieved by coupling the separation power of HPLC with the dual mass filtering of a triple quadrupole mass spectrometer.

Rationale for a Bioanalytical LC-MS/MS Method

A robust bioanalytical method must effectively isolate the analyte from a complex biological matrix and provide sensitive, specific detection.^{[7][8][9]} This is typically accomplished through a combination of efficient sample preparation and highly selective MS/MS detection in Multiple Reaction Monitoring (MRM) mode.

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```

Predicting Mass Transitions

For **2-(2-methylphenoxy)ethylamine** (C₉H₁₃NO), the monoisotopic mass is 151.0997 g/mol . In positive electrospray ionization (ESI+), the protonated molecule [M+H]⁺ will be observed at

m/z 152.1.

The fragmentation of this precursor ion in the collision cell will likely involve cleavage at the C-C bond alpha to the nitrogen and cleavage of the ether bond. Plausible product ions for MRM would be:

- m/z 107.1: Corresponding to the $[C_7H_7O]^+$ fragment (methylphenate ion).
- m/z 30.0: Corresponding to the $[CH_4N]^+$ fragment resulting from cleavage alpha to the nitrogen.

These transitions must be empirically confirmed and optimized on the specific instrument being used.

Experimental Protocol: LC-MS/MS for Quantification in Plasma

This protocol is a template and requires optimization and validation according to FDA and ICH M10 guidelines.^[7]^[8]

5.3.1. Sample Preparation: Solid-Phase Extraction (SPE) SPE is a highly effective technique for extracting and concentrating basic drugs from plasma.^[10]^[11] A mixed-mode cation exchange sorbent is recommended.

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to remove neutrals/bases)", fillcolor="#FBBC05", fontcolor="#202124"]; Wash2 [label="5. Wash  
2\n(Organic Solvent to remove lipids)", fillcolor="#FBBC05", fontcolor="#202124"]; Elute  
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Evaporate [label="7. Evaporate & Reconstitute\n(Mobile Phase)", fillcolor="#5F6368",  
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Load -> Wash1 [color="#5F6368"]; Wash1 -> Wash2 [color="#5F6368"]; Wash2 -> Elute
```

[color="#5F6368"]; Elute -> Evaporate [color="#5F6368"]; } enddot Caption: General workflow for Solid-Phase Extraction (SPE).

- Pre-treatment: To 100 μ L of plasma, add an internal standard (e.g., a stable isotope-labeled version of the analyte) and 200 μ L of 2% phosphoric acid. Vortex to mix.
- SPE Cartridge: Use a mixed-mode strong cation exchange polymeric SPE cartridge (e.g., Waters Oasis MCX).
- Condition: Condition the cartridge with 1 mL of methanol followed by 1 mL of water.
- Load: Load the pre-treated sample onto the cartridge.
- Wash: Wash with 1 mL of 0.1 M hydrochloric acid, followed by 1 mL of methanol.
- Elute: Elute the analyte with 1 mL of 5% ammonium hydroxide in methanol.
- Evaporate and Reconstitute: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 100 μ L of the initial mobile phase.

5.3.2. LC-MS/MS Instrumentation and Conditions

Parameter	Setting
LC-MS/MS System	Sciex 6500+ with ExionLC AD or equivalent
Column	C18, 2.1 x 50 mm, 1.8 µm particle size
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 3 minutes
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
Ionization Mode	ESI Positive
MRM Transitions	Analyte: 152.1 -> 107.1 (Quantifier), 152.1 -> 30.0 (Qualifier)
Internal Standard: (To be determined based on choice)	

Method Validation: A Trustworthy System

All analytical methods intended for regulatory submission must be rigorously validated to ensure they are fit for purpose.^{[7][8]} The validation process demonstrates that the method is reliable, reproducible, and accurate for the intended analytical application. Key validation parameters are defined by regulatory bodies like the FDA and are harmonized internationally through ICH guidelines.^{[3][5][7][8][9]}

Key Bioanalytical Validation Parameters (FDA & ICH M10):

- **Selectivity and Specificity:** The ability to differentiate and quantify the analyte in the presence of other components in the sample.
- **Calibration Curve (Linearity and Range):** The relationship between the instrument response and the known concentration of the analyte. A typical range for bioanalytical methods spans

several orders of magnitude.

- **Accuracy and Precision:** Assessed at multiple concentration levels (LOD, LOQ, low, mid, high). Accuracy is the closeness of the measured value to the true value, while precision measures the reproducibility of the results.
- **Recovery:** The efficiency of the extraction process.
- **Matrix Effect:** The alteration of ionization efficiency due to co-eluting matrix components.
- **Stability:** The stability of the analyte in the biological matrix under various storage and processing conditions (freeze-thaw, short-term, long-term).

Conclusion

The quantification of **2-(2-methylphenoxy)ethylamine** can be successfully achieved using a variety of analytical techniques. The choice of method should be guided by the specific requirements of the analysis, including the sample matrix, required sensitivity, and available instrumentation. HPLC-UV offers a robust solution for quality control of bulk materials. GC-MS, particularly with derivatization, provides excellent specificity for purity and impurity profiling. For trace-level quantification in complex biological matrices, a validated LC-MS/MS method is the definitive standard, offering unparalleled sensitivity and selectivity. The protocols provided herein serve as a comprehensive starting point for the development and validation of reliable analytical methods for this critical pharmaceutical intermediate.

References

- U.S. Food and Drug Administration. (2022). M10 Bioanalytical Method Validation and Study Sample Analysis. [[Link](#)]
- ECA Academy. ICH Q2(R1) Validation of Analytical Procedures: Text and Methodology. [[Link](#)]
- U.S. Food and Drug Administration. (2018). Bioanalytical Method Validation Guidance for Industry. [[Link](#)]
- U.S. Food and Drug Administration. (2025). FDA Guidance for Industry on Bioanalytical Method Validation (BMV) for Biomarkers.

- Davis, B. A. (1994). Derivatization with acetic anhydride: applications to the analysis of biogenic amines and psychiatric drugs by gas chromatography and mass spectrometry. *Journal of Pharmacological and Toxicological Methods*, 31(3), 141-148. [[Link](#)]
- U.S. Food and Drug Administration. (2018). Bioanalytical Method Validation - Guidance for Industry. [[Link](#)]
- U.S. Food and Drug Administration. (2001).
- U.S. Food and Drug Administration. (2021). Q2(R1) Validation of Analytical Procedures: Text and Methodology Guidance for Industry. [[Link](#)]
- U.S. Food and Drug Administration. (2005). Q2(R1) Validation of Analytical Procedures: Text and Methodology. [[Link](#)]
- International Council for Harmonisation. Quality Guidelines. [[Link](#)]
- Starodub. (2024). Revised ICH Guideline Q2(R1) On Validation Of Analytical Procedures. [[Link](#)]
- Kamal, M. M., et al. (2020). The Importance of Derivatizing Reagent in Chromatography Applications for Biogenic Amine Detection in Food and Beverages. *Journal of Analytical Methods in Chemistry*. [[Link](#)]
- Journal of AOAC INTERNATIONAL. (2020). Gas Chromatographic Determination of Primary and Secondary Amines as Pentafluorobenzamide Derivatives. [[Link](#)]
- Ali, I., et al. (2022). A review of the modern principles and applications of solid-phase extraction techniques in chromatographic analysis. *Journal of Separation Science*. [[Link](#)]
- Wikipedia. Solid-phase extraction. [[Link](#)]
- Agilent Technologies. (2011). Extraction of Basic Drugs from Plasma with Polymeric SPE. [[Link](#)]
- Molins-Legua, C., & Campíns-Falcó, P. (2006). Solid phase extraction of amines. *Journal of Chromatography A*, 1133(1-2), 1-18. [[Link](#)]

- Kataoka, H. (1996). Derivatization reactions for the determination of amines by gas chromatography and their applications in environmental analysis. Journal of Chromatography A, 733(1-2), 19-34. [\[Link\]](#)
- ResearchGate. The MS and MS2 spectra (a, b) and proposed fragmentation pathway (c).... [\[Link\]](#)
- PubChem. 2-(2-Methoxyphenoxy)ethyl amine. [\[Link\]](#)
- Chemistry LibreTexts. Solid-Phase Extraction. [\[Link\]](#)
- Nguyen, J. H., et al. (2024). Advancing the Prediction of MS/MS Spectra Using Machine Learning. Journal of the American Society for Mass Spectrometry. [\[Link\]](#)
- PubChem. 2-(2-Ethoxyphenoxy)ethylamine. [\[Link\]](#)
- Wang, R., et al. (2025). Neural Spectral Prediction for Structure Elucidation with Tandem Mass Spectrometry. (Preprint). [\[Link\]](#)
- Pacific Northwest National Laboratory. (2024). Advancing the Prediction of MS/MS Spectra using Machine Learning. [\[Link\]](#)
- Wang, Z., et al. (2023). Study on the Mass Spectrometry Fragmentation Patterns for Rapid Screening and Structure Identification of Ketamine Analogues in Illicit Powders. Molecules, 28(18), 6586. [\[Link\]](#)
- Yang, Y., et al. (2019). Prediction of LC-MS/MS Properties of Peptides from Sequence by Deep Learning. Analytical Chemistry, 91(15), 10156-10163. [\[Link\]](#)
- Doc Brown's Chemistry. mass spectrum of ethylamine. [\[Link\]](#)
- Chemistry LibreTexts. Mass Spectrometry - Fragmentation Patterns. [\[Link\]](#)

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- [4. Q2\(R1\) Validation of Analytical Procedures: Text and Methodology Guidance for Industry | FDA \[fda.gov\]](#)
- [5. fda.gov \[fda.gov\]](#)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [7. M10 Bioanalytical Method Validation and Study Sample Analysis | FDA \[fda.gov\]](#)
- [8. fda.gov \[fda.gov\]](#)
- [9. fda.gov \[fda.gov\]](#)
- [10. agilent.com \[agilent.com\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
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